

Application Notes and Protocols for 1-Isopropyl-3-(4-fluorophenyl)indole

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Compound of Interest

Compound Name:	1-Isopropyl-3-(4-fluorophenyl)indole
Cat. No.:	B022781

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Isopropyl-3-(4-fluorophenyl)indole, with CAS Number 93957-49-4, is a fluorinated heterocyclic building block.[1][2] It is a derivative of indole, a prominent scaffold in numerous biologically active compounds.[1][3] This compound serves as a crucial intermediate in the synthesis of Fluvastatin, a synthetic HMG-CoA reductase inhibitor used for treating hypercholesterolemia and preventing cardiovascular diseases.[1][4] Beyond its role in pharmaceutical synthesis, its indole core suggests potential for a wide spectrum of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[3][4] Additionally, **1-Isopropyl-3-(4-fluorophenyl)indole** has been noted for its non-linear optical properties, indicating potential applications in materials science and photonics.[1]

Data Presentation

Table 1: Physicochemical Properties of **1-Isopropyl-3-(4-fluorophenyl)indole**

Property	Value	Reference(s)
CAS Number	93957-49-4	[1] [5] [6]
Molecular Formula	C ₁₇ H ₁₆ FN	[1] [5]
Molecular Weight	253.31 g/mol	[5]
Appearance	Off-White Crystalline Solid	[5] [7]
Melting Point	96-97 °C	[5] [8]
Boiling Point	389.6 ± 25.0 °C (Predicted)	[5]
Density	1.08 ± 0.1 g/cm ³ (Predicted)	[5]
Purity	Commonly available as >97%	[1] [2]
Solubility	Soluble in organic solvents like ethanol and ethyl acetate.	[9]
Shelf Life	Approximately 1095 days under proper storage.	[8]

Table 2: Safety and Hazard Information

Category	Information	Reference(s)
Hazard Statements	H315: Causes skin irritation.H318: Causes serious eye damage.H335: May cause respiratory irritation.H413: May cause long lasting harmful effects to aquatic life.	[6][7][10]
Precautionary Statements	P261: Avoid breathing dust.P273: Avoid release to the environment.P280: Wear protective gloves/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[7][10]
Personal Protective Equipment (PPE)	Safety glasses, chemical-resistant gloves, lab coat.	[6][10]
First Aid	Eyes: Immediately flush with water for at least 15 minutes and consult a physician.Skin: Wash off with soap and plenty of water.Inhalation: Move to fresh air.	[10]

Experimental Protocols

Protocol 1: Safe Handling and Storage

This protocol outlines the essential steps for safely handling and storing **1-Isopropyl-3-(4-fluorophenyl)indole** to ensure personnel safety and maintain compound integrity.

- Engineering Controls:
 - Handle the compound in a well-ventilated area, preferably within a chemical fume hood.[6]
- Personal Protective Equipment (PPE):
 - Wear a standard lab coat, nitrile gloves, and safety glasses with side shields or goggles.[6][10]
- Dispensing and Weighing:
 - As this compound is a crystalline solid, avoid generating dust during handling.[6][10]
 - Use non-sparking tools for transferring the solid.[6]
 - Weigh the required amount in a tared, sealed container inside the fume hood.
- Storage:
 - Store the compound in its original, tightly closed container.[6]
 - The recommended storage condition is room temperature, in a dry and well-ventilated place.[2][5][7]
- Disposal:
 - Dispose of waste material and empty containers in accordance with local, state, and federal regulations.[6][10] Avoid release to the environment.[7]

Protocol 2: Preparation of a 10 mM Stock Solution

This protocol provides a method for preparing a standard 10 mM stock solution for use in biological assays or chemical reactions.

- Materials:

- **1-Isopropyl-3-(4-fluorophenyl)indole** (MW: 253.31 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol
- Appropriate-sized volumetric flask (e.g., 10 mL)
- Analytical balance
- Spatula and weighing paper
- Pipettes

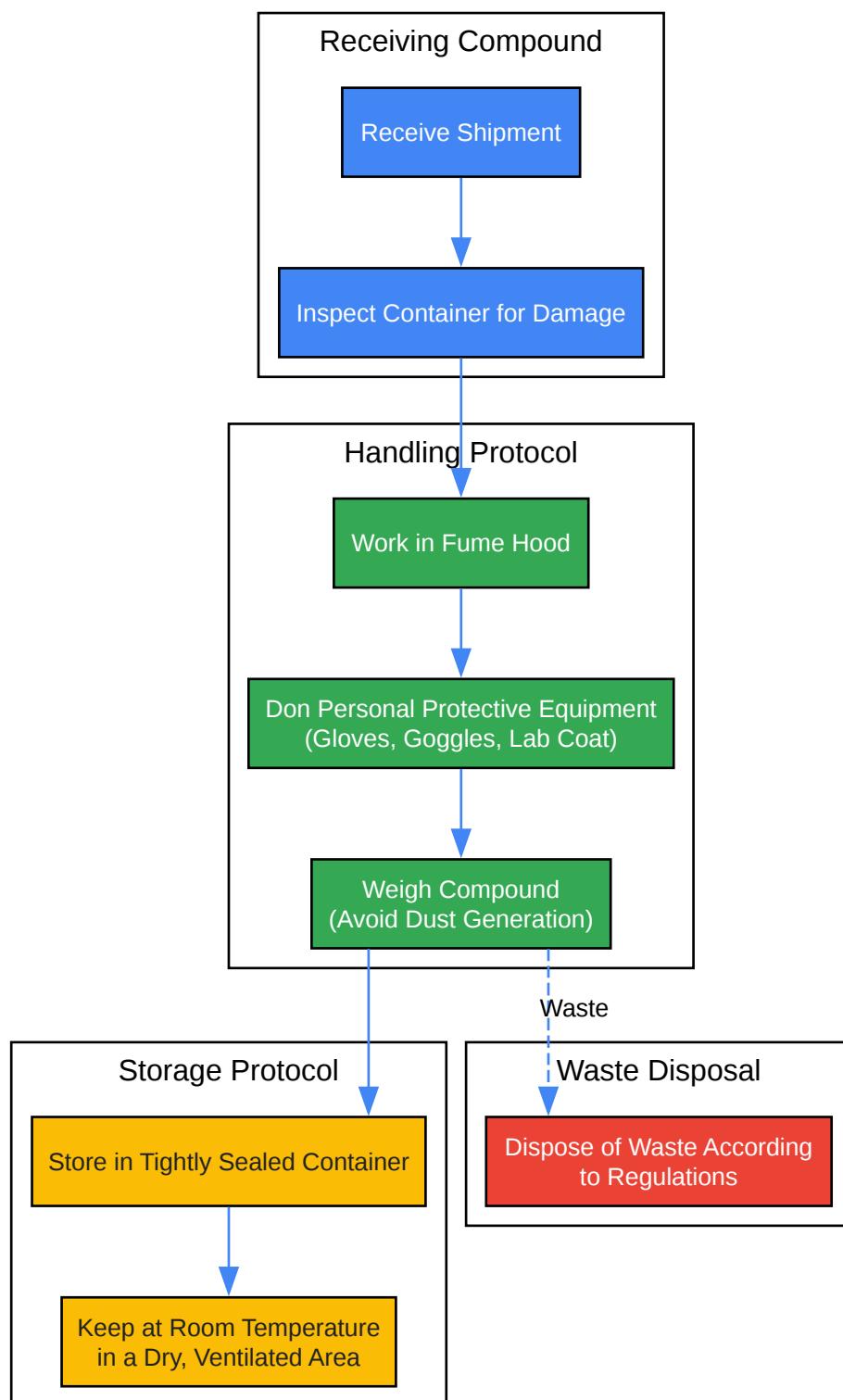
- Procedure:
 - Calculate the mass of the compound required. For a 10 mL of 10 mM solution:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass = (0.010 mol/L) x (0.010 L) x (253.31 g/mol) = 0.02533 g or 25.33 mg.
 - Accurately weigh 25.33 mg of **1-Isopropyl-3-(4-fluorophenyl)indole** onto weighing paper using an analytical balance inside a fume hood.
 - Carefully transfer the weighed solid into the 10 mL volumetric flask.
 - Add approximately 7-8 mL of the chosen solvent (e.g., DMSO) to the flask.
 - Swirl the flask gently or use a vortex mixer until the solid is completely dissolved.
 - Once dissolved, add the solvent up to the 10 mL calibration mark.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
 - Transfer the stock solution to a labeled, sealed storage vial. Store at -20°C for long-term use.

Protocol 3: Example Synthetic Application - Vilsmeier-Haack Reaction

1-Isopropyl-3-(4-fluorophenyl)indole can be used as a starting material for further functionalization. The Vilsmeier-Haack reaction is a common method to introduce an aldehyde group at the 2-position of the indole ring, creating a key intermediate for various derivatives.[1]

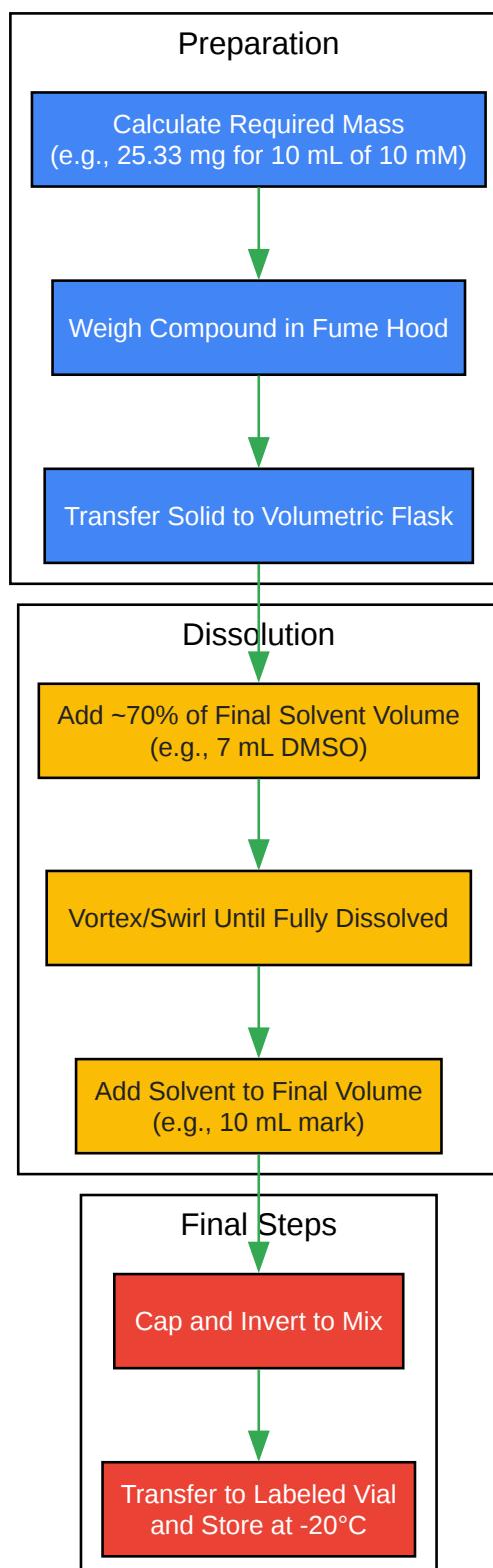
- Reagents:
 - **1-Isopropyl-3-(4-fluorophenyl)indole**
 - Phosphorus oxychloride (POCl_3)
 - N,N-Dimethylformamide (DMF) or similar amide
 - Acetonitrile (CH_3CN) as solvent
 - Water
- Procedure (General Outline):
 - Cool a solution of POCl_3 in acetonitrile to a low temperature (e.g., -5 °C).[9]
 - Slowly add a suitable formylating agent precursor (like 3-(N-Methyl-N-phenylamino)acrolein) or DMF to form the Vilsmeier reagent.[9]
 - Add a solution of **1-Isopropyl-3-(4-fluorophenyl)indole** to the reaction mixture.[9]
 - Allow the reaction to proceed, often with heating to reflux, while monitoring its progress using Thin Layer Chromatography (TLC).[9]
 - Upon completion, cool the reaction mixture and carefully quench it by adding water or an ice-water mixture.
 - The product can then be isolated through filtration if it precipitates, or by extraction with an appropriate organic solvent.
 - Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography.[9]

Mandatory Visualizations

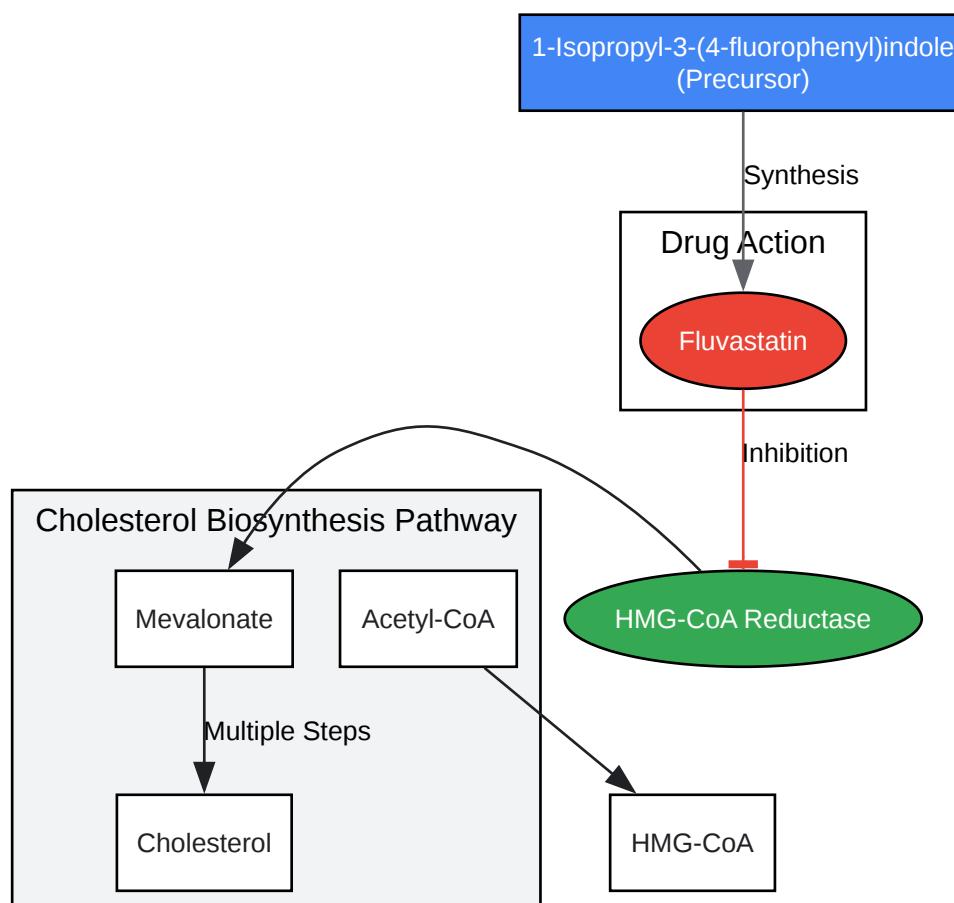


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Caption: Workflow for Safe Handling and Storage.

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Caption: Workflow for Stock Solution Preparation.



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Caption: HMG-CoA Reductase Pathway Inhibition.

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